

An In-depth Technical Guide to Methyl Carbazate (CAS 6294-89-9)

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Compound of Interest

Compound Name: Methyl carbazate

Cat. No.: B122425

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl carbazate (CAS 6294-89-9), also known as methyl hydrazinecarboxylate, is a versatile bifunctional molecule that serves as a crucial building block in synthetic organic chemistry.^{[1][2]} Its unique structure, incorporating both a nucleophilic hydrazine moiety and a methyl ester, makes it a valuable reagent for the synthesis of a wide array of heterocyclic compounds and other complex organic molecules.^{[3][4]} This guide provides a comprehensive overview of the chemical and physical properties, synthesis, analytical data, and key applications of **methyl carbazate**, with a focus on its utility in pharmaceutical and chemical research.

Chemical and Physical Properties

Methyl carbazate is a white to pink crystalline solid that is soluble in water.^{[2][5]} A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Methyl Carbazate**

Property	Value	Source(s)
IUPAC Name	methyl N-aminocarbamate	[1]
Synonyms	Carbomethoxyhydrazide, Methoxycarbonylhydrazine, Methyl hydrazinecarboxylate	[1][6]
CAS Number	6294-89-9	[1]
Molecular Formula	C ₂ H ₆ N ₂ O ₂	[1][6]
Molecular Weight	90.08 g/mol	[1][6]
Appearance	White to pink crystalline powder, crystals, or platelets	[2]
Melting Point	70-73 °C (lit.)	[6]
Boiling Point	108 °C / 12 mmHg (lit.)	[6]
Water Solubility	578 g/L	[2]
pKa (Predicted)	10.52 ± 0.20	[2]
InChI	InChI=1S/C2H6N2O2/c1-6- 2(5)4-3/h3H2,1H3,(H,4,5)	[1]
SMILES	COC(=O)NN	[1]

Analytical Data

Detailed analytical data is crucial for the unambiguous identification and quality control of **methyl carbazate**. A summary of available spectral data is provided in Table 2.

Table 2: Summary of Analytical Data for **Methyl Carbazate**

Technique	Data Description	Source(s)
¹ H NMR	(300 MHz, CDCl ₃): δ 6.09 (s, 1H, -NH), 3.77 (d, J=1.85Hz, 2H, -NH ₂), 3.73 (s, 3H, CH ₃ -O)	[5][7]
¹³ C NMR	Data has been recorded, but specific chemical shifts are not readily available in the searched literature.	[1][6]
Infrared (IR)	IR spectra (KBr disc and nujol mull) are available for reference.	[2][8]
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectrum is available for reference.	[9]

Synthesis and Experimental Protocols

Methyl carbazate is commonly synthesized via the reaction of dimethyl carbonate with hydrazine hydrate.[5][7]

General Synthesis of Methyl Carbazate

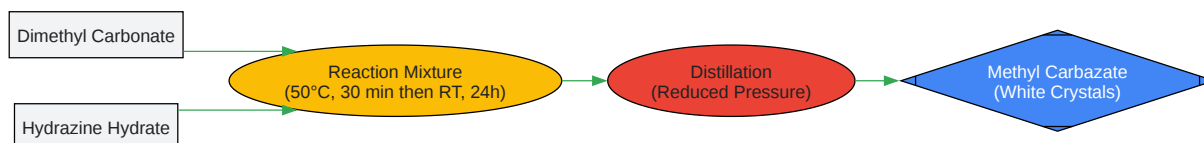
A general and high-yield procedure for the synthesis of **methyl carbazate** is as follows:

Experimental Protocol:

- To a 250 mL round-bottom flask equipped with a condenser, add dimethyl carbonate (45.0 g, 0.50 mol) and hydrazine hydrate (29.4 mL, 0.48 mol).[5][7]
- Heat the reaction mixture to 50°C with continuous stirring for 30 minutes.[5][7]
- Continue stirring the reaction mixture at room temperature for 24 hours.[5][7]
- After the reaction is complete, remove water, methanol, and excess dimethyl carbonate by distillation under reduced pressure.[5][7]

- Dry the resulting product to obtain white crystals of **methyl carbazate**.^{[5][7]}

Expected Yield: ~94%^{[5][7]}



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Synthesis of **Methyl Carbazate** Workflow

Applications in Organic Synthesis

Methyl carbazate is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^{[2][4]} Its primary utility lies in its ability to form hydrazones and to serve as a precursor for the construction of heterocyclic ring systems.^[2]

Synthesis of Hydrazones

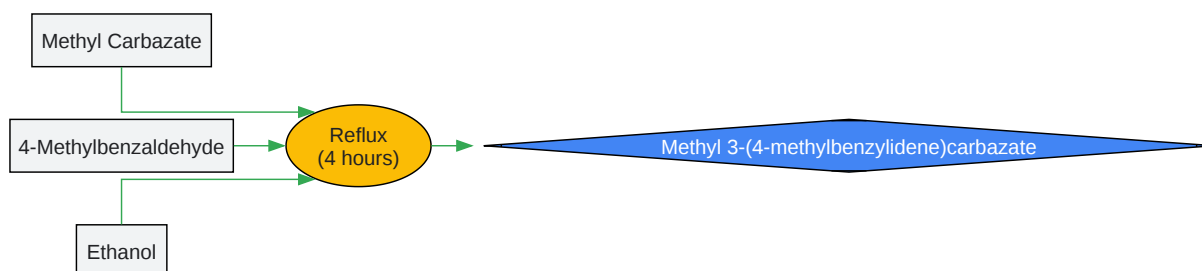
Methyl carbazate readily reacts with aldehydes and ketones to form the corresponding N-methoxycarbonylhydrazones. These reactions are typically carried out in a suitable solvent, such as ethanol, often with catalytic amounts of acid.^{[10][11]}

5.1.1 Synthesis of Methyl 3-(4-methylbenzylidene)carbazate

Experimental Protocol:

- Combine **methyl carbazate** (0.1 mol) and 4-methylbenzaldehyde (0.1 mol) in a flask with ethanol (20 mL).^[10]
- Stir the mixture under reflux for 4 hours.^[10]
- After the reaction, the product can be isolated. Single crystals suitable for X-ray analysis can be obtained by recrystallization from ethanol at room temperature.^[10]

Expected Yield: ~85%[\[10\]](#)



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Synthesis of a Hydrazone Derivative

Synthesis of Heterocyclic Compounds

Methyl carbazate is a valuable precursor for the synthesis of various nitrogen-containing heterocycles. A notable example is its use in the preparation of imidazo[1,5-d][\[1\]](#)[\[8\]](#)[\[10\]](#)triazines, which have been investigated as potential antiasthma agents.[\[12\]](#)

5.2.1 Synthesis of Imidazo[1,5-d][\[1\]](#)[\[8\]](#)[\[10\]](#)triazines

The synthesis involves the pyrolysis of a mixture of a suitable ketone and **methyl carbazate** in a high-boiling solvent.[\[12\]](#)

Experimental Protocol (General):

- A mixture of the appropriate ketone and **methyl carbazate** is prepared.[\[12\]](#)
- The mixture is heated to 200°C in diphenyl ether.[\[12\]](#)
- The pyrolysis reaction leads to the formation of the desired imidazo[1,5-d][\[1\]](#)[\[8\]](#)[\[10\]](#)triazine ring system.[\[12\]](#)
- The product is then isolated and purified.

Biological Activity and Signaling Pathways

While some sources suggest that **methyl carbazate** may possess antimicrobial and antiviral properties, there is a lack of specific, quantitative data in the readily available scientific literature to substantiate these claims for the parent compound.^[2] The biological activities reported are generally for more complex derivatives synthesized using **methyl carbazate** as a starting material.

Signaling Pathways: A thorough review of the existing literature did not reveal any studies that directly link **methyl carbazate** (CAS 6294-89-9) to the modulation of specific biological signaling pathways. Further research is required to elucidate any potential interactions with cellular signaling cascades.

Safety and Toxicology

Methyl carbazate is classified as toxic if swallowed and causes skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound.^[13] Work should be conducted in a well-ventilated area or a fume hood.^[13]

Table 3: GHS Hazard Information for **Methyl Carbazate**

Hazard Statement	Classification	Source(s)
H301	Toxic if swallowed	^{[1][2]}
H315	Causes skin irritation	^{[1][2]}
H319	Causes serious eye irritation	^{[1][2]}
H335	May cause respiratory irritation	^[1]

Acute Toxicity: Specific LD50 values for **methyl carbazate** are not consistently reported across safety data sheets, with many indicating that the data is not available.^{[13][14]}

Conclusion

Methyl carbazate (CAS 6294-89-9) is a fundamental reagent in organic synthesis, valued for its dual functionality which enables the straightforward construction of hydrazones and a variety of heterocyclic systems. Its importance as a pharmaceutical intermediate is well-established, though the specific biological activities of the parent compound itself are not well-documented. This guide has provided a consolidated resource on the properties, synthesis, and applications of **methyl carbazate** for the research and drug development community. As with any chemical reagent, appropriate safety precautions must be observed during its handling and use. Further investigation into the potential biological activities and mechanisms of action of **methyl carbazate** may reveal new applications for this versatile molecule.

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